

Proper handling, storage, and disposal procedures for 3-Chloromethcathinone

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Compound of Interest

Compound Name: 3-Chloromethcathinone

Cat. No.: B1649792

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Disclaimer

This document is intended for researchers, scientists, and drug development professionals working in controlled laboratory settings with the appropriate licenses and institutional oversight. **3-Chloromethcathinone** (3-CMC) is a psychoactive substance and is classified as a controlled substance in many jurisdictions.^[1] The handling, storage, and disposal of this compound are subject to strict local, state, and federal regulations. All personnel must be thoroughly trained in handling potent and hazardous compounds and must adhere to all institutional and governmental regulations. This document should be used to supplement, not replace, official Safety Data Sheets (SDS), institutional standard operating procedures (SOPs), and regulatory requirements.

Application Notes & Protocols: 3-Chloromethcathinone (3-CMC)

These notes provide guidance on the proper handling, storage, and disposal of **3-Chloromethcathinone** (CAS No. 1607439-32-6) in a research setting.

Hazard Identification and Safety Data

3-CMC is a synthetic cathinone derivative.^[2] According to safety data sheets, the primary known hazard is serious eye irritation.^[3] However, due to its classification as a psychoactive substance, it should be handled as a potent compound with unknown long-term toxicological properties.

Table 1: Hazard Summary for **3-Chloromethcathinone** (hydrochloride)

Hazard Classification	GHS Code	Precautionary Statement	Source
Serious Eye Irritation	H319	P264: Wash thoroughly after handling.	[3]
		P280: Wear eye protection / face protection.	[3]
		P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]
		P337+P313: If eye irritation persists: Get medical advice/attention.	[3]

| Incompatible Materials | - | Strong acids, strong bases, strong oxidizing agents, strong reducing agents. [\[3\]](#) |

Table 2: Physical and Solubility Data

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ ClNO • HCl	[4]
Formula Weight	234.1 g/mol	[4]
Purity	≥98%	[4]
Solubility (PBS, pH 7.2)	≥10 mg/mL	[4]
Solubility (DMSO)	Slightly soluble (0.1-1 mg/ml)	[4]

| Solubility (Ethanol) | Slightly soluble (0.1-1 mg/ml) [[4] |

Protocols for Safe Handling

All work with 3-CMC must be conducted within a designated area and with appropriate engineering controls and personal protective equipment (PPE).

2.1. Engineering Controls

- Fume Hood: All manipulations of solid 3-CMC or its concentrated solutions that could produce dust or aerosols must be performed inside a certified chemical fume hood.
- Ventilation: The laboratory must have adequate general ventilation.

2.2. Personal Protective Equipment (PPE) Personnel must wear the following minimum PPE when handling 3-CMC.[5][6]

- Body Protection: A lab coat must be worn at all times.
- Hand Protection: Use powder-free disposable nitrile gloves.[7] Double-gloving is recommended for all procedures.[7] Gloves must be changed immediately if contamination is suspected.[7]
- Eye and Face Protection: Safety goggles are required for protection against liquid splashes. [6] A face shield should be worn over goggles when handling larger quantities or during procedures with a high risk of splashing.

- Respiratory Protection: For weighing or manipulating the solid compound outside of a containment hood, a NIOSH-approved respirator (e.g., N95) may be necessary to prevent inhalation.[8] All respirator use must be in accordance with a comprehensive institutional respiratory protection program.[9]

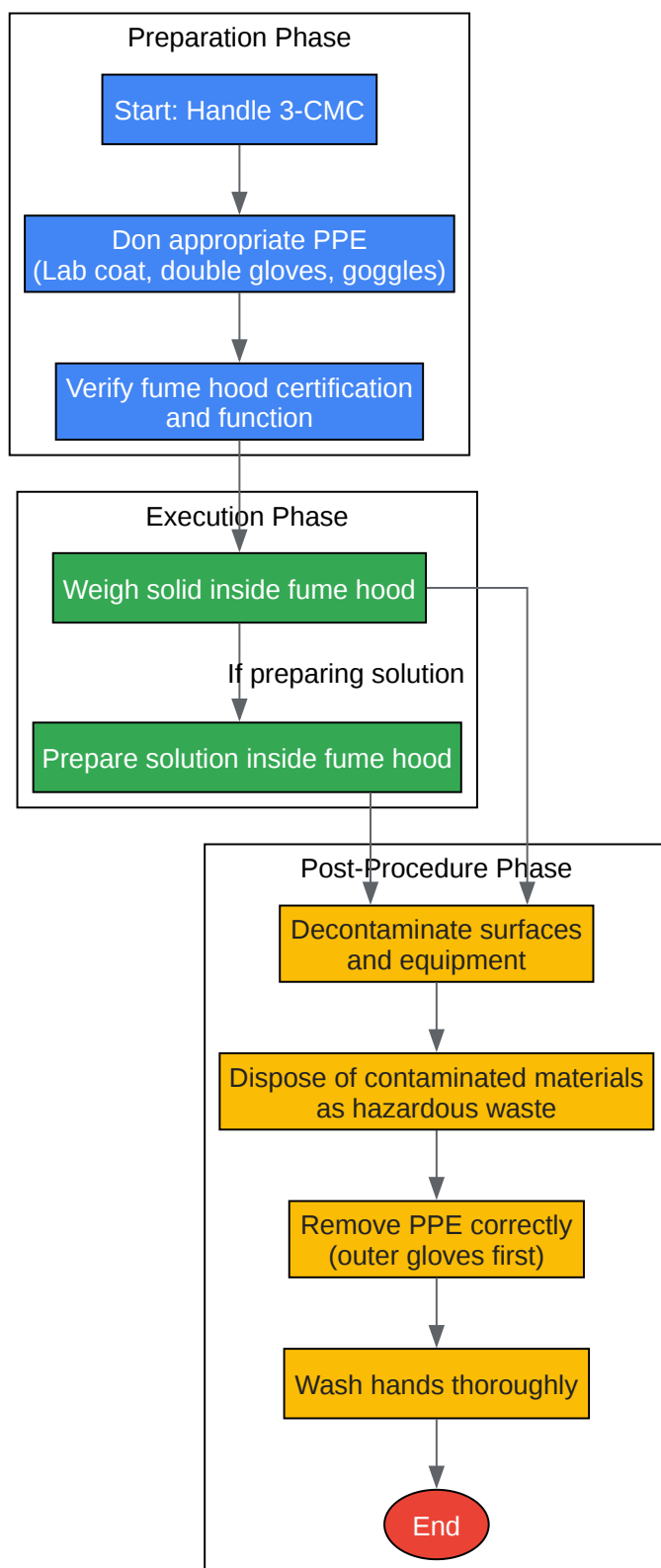
2.3. Experimental Protocol: Weighing and Handling Solid 3-CMC

- Preparation: Don all required PPE (double nitrile gloves, lab coat, goggles). Designate a specific area within a chemical fume hood for the weighing procedure.
- Tare: Place a clean weigh boat on an analytical balance inside the fume hood and tare the balance.
- Aliquot: Carefully transfer the desired amount of 3-CMC from the stock container to the weigh boat using a clean spatula. Avoid generating dust.
- Cleaning: After weighing, securely cap the stock container. Decontaminate the spatula and any surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a detergent solution. Dispose of contaminated wipes and weigh boat as hazardous waste.
- Post-Handling: Remove outer gloves before exiting the fume hood.[7] Wash hands thoroughly with soap and water after the procedure is complete.[7]

2.4. Experimental Protocol: Preparing Solutions

- Preparation: Conduct the entire procedure inside a chemical fume hood. Don all required PPE.
- Weighing: Follow the protocol in section 2.3 to weigh the required amount of solid 3-CMC.
- Dissolution: Place the weigh boat containing the compound into the desired vessel (e.g., beaker, flask). Use a magnetic stir bar and stir plate to aid dissolution.
- Solvent Addition: Slowly add the desired solvent (e.g., PBS) to the vessel, rinsing the weigh boat to ensure all compound is transferred.

- Storage: Once dissolved, transfer the solution to a clearly labeled, sealed, and appropriate storage container. The label should include the chemical name, concentration, date, and hazard warning.



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Caption: Workflow for the safe handling of 3-CMC in a laboratory setting.

Storage Procedures

Proper storage is critical to maintain the integrity of the compound and ensure security.

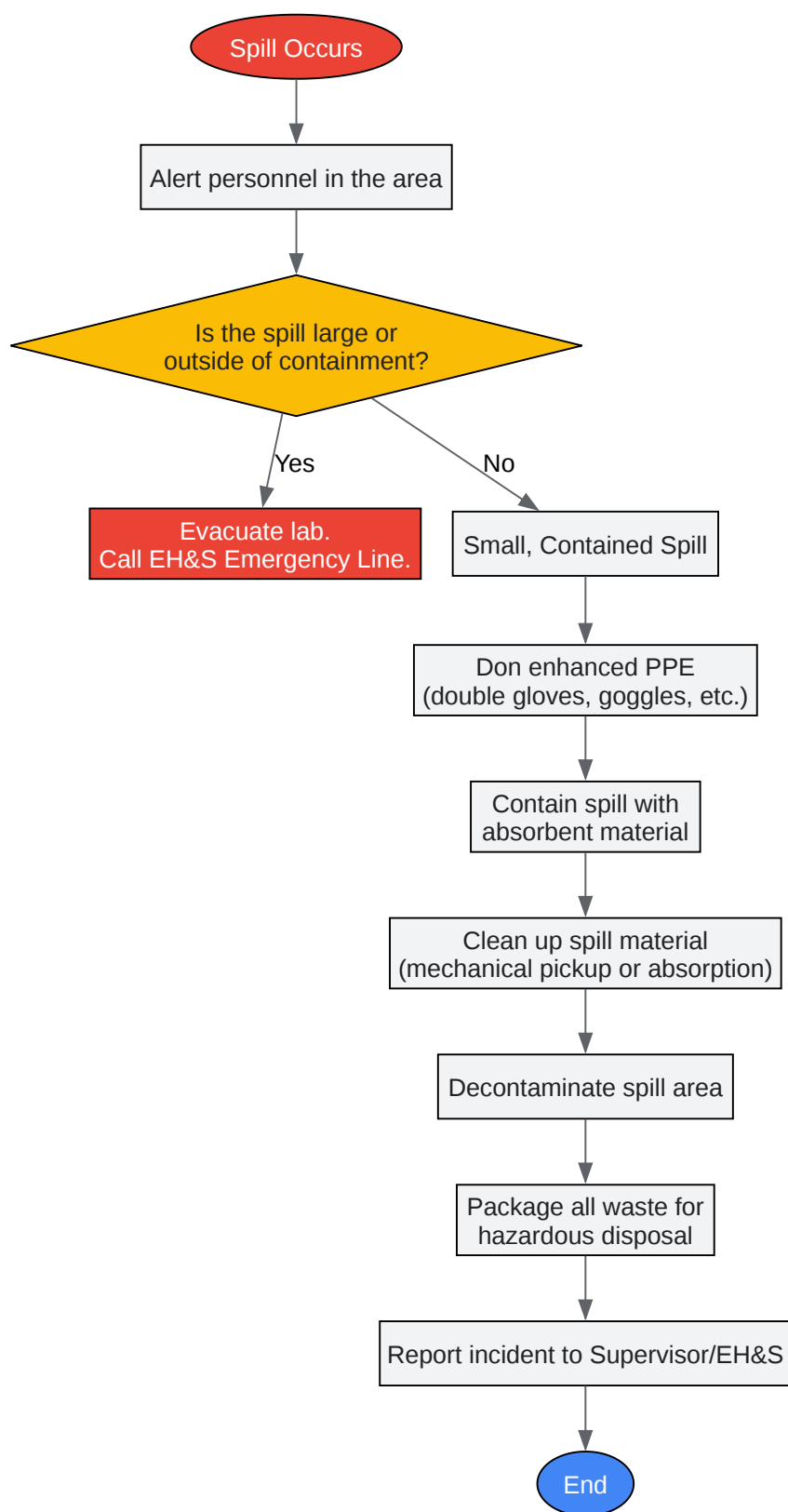
- **Security:** As a controlled substance, 3-CMC must be stored in a securely locked safe or lock box with strictly limited access, in compliance with all institutional and regulatory requirements.^[10] A log must be maintained for all amounts removed from and returned to storage.
- **Environment:** Store the compound in accordance with the supplier's product insert.^[3] Generally, this means a cool, dry, and dark location to prevent degradation. While stability data for the pure compound is limited, studies on synthetic cathinones in biological samples show they are significantly more stable at low temperatures (-20°C).^{[11][12]}
- **Labeling:** The container must be clearly labeled with the compound name, CAS number, and appropriate hazard warnings.

Emergency and Spill Response

4.1. Experimental Protocol: Spill Response

- **Evacuate and Alert:** Immediately alert others in the area. If the spill is large or outside of a containment device, evacuate the laboratory and contact the institutional Environmental Health & Safety (EH&S) department.
- **Secure Area:** Restrict access to the spill area.
- **Assess:** If the spill is small and contained within the fume hood, and you are trained to handle it, proceed with cleanup.
- **PPE:** Wear appropriate PPE, including a lab coat, double nitrile gloves, and eye/face protection. A respirator may be required.
- **Cleanup (Solid Spill):** Gently cover the spill with absorbent pads. Do NOT dry sweep, as this can generate dust.^[13] Carefully pick up the material mechanically.^[3]
- **Cleanup (Liquid Spill):** Cover the spill with absorbent material (e.g., chemical spill pads or vermiculite), working from the outside in.

- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: All cleanup materials (absorbent pads, contaminated gloves, etc.) must be placed in a sealed, labeled hazardous waste container.[\[14\]](#)
- Reporting: Document the incident and report it to the laboratory supervisor and EH&S, as required by institutional policy.



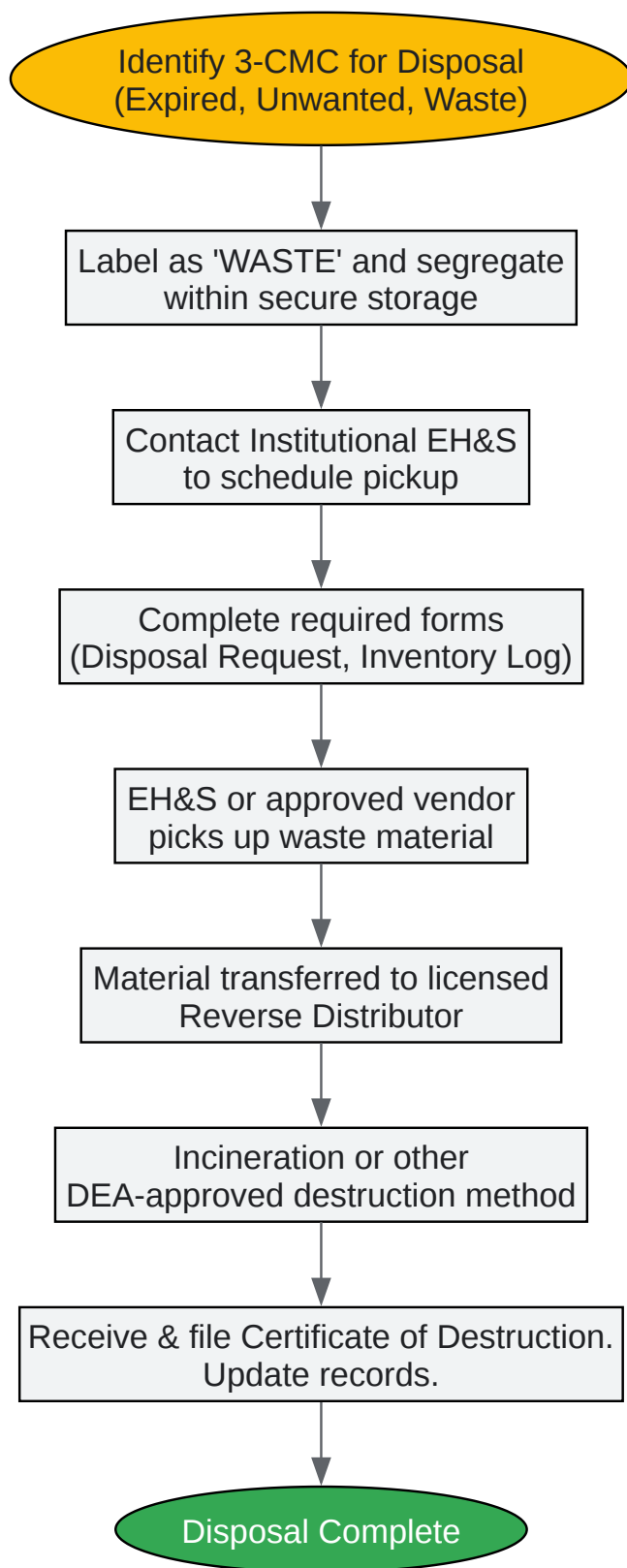
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Caption: Decision workflow for responding to a 3-CMC spill event.

Disposal Procedures

The disposal of controlled substances is strictly regulated. Under no circumstances should 3-CMC be disposed of in the regular trash or down the drain.[\[15\]](#)

- **Regulated Disposal:** All expired, unwanted, or waste 3-CMC must be disposed of through the institution's Environmental Health & Safety (EH&S) department, which will arrange for transfer to a licensed reverse distributor for destruction.[\[10\]](#)[\[15\]](#)
- **Segregation:** While awaiting disposal, the material must be clearly labeled (e.g., "WASTE - DO NOT USE") and segregated from active inventory within the secure storage location.[\[10\]](#)
- **Documentation:** Researchers must complete all required paperwork, which may include a controlled substance disposal request form and a chain of custody document.[\[10\]](#) Usage logs must be updated to reflect the disposal.[\[14\]](#)
- **Empty Containers:** For containers with non-recoverable residual amounts, follow institutional policy. This may involve defacing the label and placing the container in a specific hazardous waste stream or a biohazard sharps container.[\[10\]](#)[\[14\]](#)



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Caption: Regulated disposal pathway for controlled substances like 3-CMC.

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